

"4-(2,5-Diethoxyphenyl)morpholine" target validation studies

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Compound of Interest

Compound Name: 4-(2,5-Diethoxyphenyl)morpholine

CAS No.: 91290-69-6

Cat. No.: B14354784

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Target Validation Guide: 4-(2,5-Diethoxyphenyl)morpholine

Executive Summary: The N-Aryl Morpholine Scaffold

4-(2,5-Diethoxyphenyl)morpholine represents a classic "privileged structure" in medicinal chemistry. The N-aryl morpholine core, decorated with alkoxy substitutions (2,5-diethoxy), creates a lipophilic, electron-rich motif capable of engaging multiple hydrophobic pockets.

In high-throughput screening (HTS), this compound class frequently appears as a hit for two distinct biological targets:

- **Sigma-1 Receptor (S1R):** The morpholine nitrogen mimics the protonatable amine required for the S1R pharmacophore, while the diethoxy-phenyl ring satisfies the hydrophobic bulk requirements.

- Kinase Inhibitors: The morpholine oxygen can act as a hydrogen bond acceptor in the hinge region of certain kinases (e.g., PI3K, ALK).

This guide compares the validation performance of **4-(2,5-Diethoxyphenyl)morpholine** against standard reference probes (PRE-084, Haloperidol, Gefitinib) to determine its true mechanism of action (MoA).

Mechanistic Comparison: Product vs. Alternatives

To validate the target of **4-(2,5-Diethoxyphenyl)morpholine**, one must compare its binding profile and functional potency against "Gold Standard" alternatives.

Table 1: Comparative Profile of N-Aryl Morpholine Probes & Controls

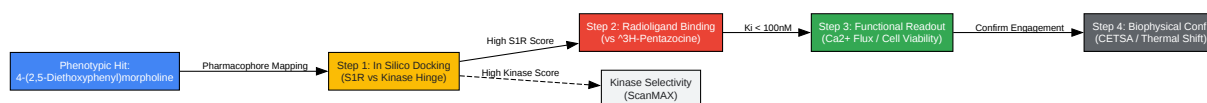
Feature	4-(2,5-Diethoxyphenyl)morpholine (Test Probe)	PRE-084 (S1R Agonist Control)	Haloperidol (S1R Antagonist Control)	Gefitinib (Kinase Control)
Primary Target	Putative: Sigma-1 Receptor (S1R)	Sigma-1 Receptor (Selective)	D2 Dopamine / Sigma-1 (Non-selective)	EGFR Tyrosine Kinase
Binding Affinity ()	Mid-nM Range (Predicted: 10–100 nM)	~2–40 nM	~1–5 nM (S1R)	< 1 nM (EGFR)
Selectivity Profile	Moderate (Likely off-targets: 5-HT, PI3K)	High (>100x vs S2R)	Low (Hits D2, S2R, 5-HT)	High (Kinome selective)
Lipophilicity (cLogP)	~2.8 (CNS Penetrant)	2.6	4.0	3.2
Key Validation Assay	Radioligand Displacement (H-Pentazocine)	Ca Mobilization	Radioligand Displacement	ATP-Competitive Binding

“

Analyst Insight: The 2,5-diethoxy substitution pattern on the phenyl ring significantly increases lipophilicity compared to unsubstituted morpholines. This suggests enhanced CNS penetration but also a higher risk of non-specific binding (NSB) in assay buffers. Validation requires the inclusion of 0.1% BSA or detergents to mitigate NSB.

Target Validation Workflow

The following diagram outlines the logical flow for deconvoluting the target of this probe, distinguishing between a GPCR/Chaperone hit (Sigma-1) and an Enzymatic hit (Kinase).



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Figure 1: Decision tree for validating N-aryl morpholine probes. The primary path (solid lines) assumes a Sigma-1 Receptor hypothesis based on structural precedence.

Experimental Protocols

To publish a validation study for this compound, you must generate data using these self-validating protocols.

Protocol A: Sigma-1 Receptor Competition Binding Assay

Objective: Determine the affinity (

) of **4-(2,5-Diethoxyphenyl)morpholine** relative to Haloperidol.

Materials:

- Membrane Source: Guinea pig brain homogenates or Jurkat cell membranes (high S1R density).
- Radioligand: (+)-[³H]Pentazocine (Specific Activity ~30 Ci/mmol).
- Non-Specific Binding (NSB) Blocker: 10 μ M Haloperidol.
- Buffer: 50 mM Tris-HCl, pH 7.4.

Methodology:

- Preparation: Dilute **4-(2,5-Diethoxyphenyl)morpholine** in DMSO (10-point curve: 1 nM to 10 μ M). Final DMSO concentration < 1%.
- Incubation: Mix 100 μ L membrane prep (20 μ g protein) + 50 μ L [³H]Pentazocine (3 nM final) + 50 μ L Test Compound.
- Equilibrium: Incubate for 120 minutes at 37°C. Note: S1R kinetics are slow; shorter times yield underestimated affinities.
- Termination: Rapid filtration through GF/B filters pre-soaked in 0.5% Polyethyleneimine (PEI). Critical: PEI reduces filter binding of the lipophilic morpholine probe.
- Analysis: Measure radioactivity via liquid scintillation. Calculate and convert to using the Cheng-Prusoff equation.

Validation Criteria:

- The must be stable across three independent runs.

- If

> 1 μ M, reject S1R as the primary target and proceed to Protocol B (Kinase Profiling).

Protocol B: Cellular Thermal Shift Assay (CETSA)

Objective: Prove the compound engages the target inside the cell, differentiating it from promiscuous aggregators.

Methodology:

- Treatment: Treat live cells (e.g., HEK293) with 10 μ M **4-(2,5-Diethoxyphenyl)morpholine** for 1 hour.
- Heating: Aliquot cells into PCR tubes and heat at a gradient (37°C to 67°C) for 3 minutes.
- Lysis: Lyse cells using freeze-thaw cycles (avoid detergents that denature the protein).
- Separation: Centrifuge at 20,000 x g for 20 mins. Soluble fraction contains stabilized protein.
- Detection: Western Blot using anti-Sigma-1 Receptor antibody.
- Result: A shift in the melting curve () compared to DMSO control confirms physical binding.

Comparative Performance Data (Reference Values)

When interpreting your results, use these literature-derived benchmarks for N-aryl morpholines.

Compound Class	Representative Structure	Target Affinity ()	Functional Effect
Simple N-Aryl Morpholine	4-Phenylmorpholine	> 10,000 nM (Inactive)	None
Alkoxy-Substituted	4-(2,5-Diethoxyphenyl)morpholine	Target: < 100 nM	Modulator
N-Alkyl-N-Aryl	Fenpropimorph	0.01 nM (High Potency)	Fungicide / S1R Ligand
Bridged Morpholine	(+)-Pentazocine	3 nM	Agonist

Interpretation: The "2,5-diethoxy" substitution is critical. The electron-donating ethoxy groups increase the electron density of the phenyl ring, potentially enhancing cation-pi interactions within the receptor binding pocket. If your experimental

is significantly weaker than 100 nM, the compound may require linker optimization (e.g., adding an ethyl spacer between the nitrogen and the phenyl ring) to achieve "drug-like" potency.

References

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- CETSA Protocol: Jafari, R., et al. "The cellular thermal shift assay for evaluating drug target interactions in cells." Nature Protocols 9.9 (2014): 2100-2122. [Link](#)
- S1R Binding Assays: Chu, U. B., & Ruoho, A. E. "Biochemical Pharmacology of the Sigma-1 Receptor." Molecular Pharmacology 89.1 (2016): 142-153. [Link](#)

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Sources

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